

Application Notes and Protocols for Immunohistochemical Localization of Sarcosine-Metabolizing Enzymes

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Compound of Interest

Compound Name: Sarcosine

Cat. No.: B148198

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Introduction

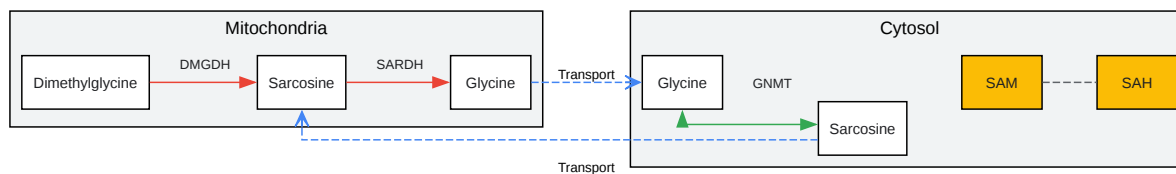
Sarcosine metabolism is a crucial component of one-carbon metabolism, playing a significant role in cellular methylation processes and amino acid homeostasis. The key enzymes governing this pathway are Dimethylglycine Dehydrogenase (DMGDH), **Sarcosine** Dehydrogenase (SARDH), and Glycine N-Methyltransferase (GNMT). DMGDH catalyzes the conversion of dimethylglycine to **sarcosine**, which is then converted to glycine by SARDH.[1] Conversely, GNMT facilitates the synthesis of **sarcosine** from glycine.[2] Altered expression of these enzymes has been implicated in various pathologies, including hepatocellular carcinoma (HCC) and prostate cancer, making them important targets for research and potential biomarkers for drug development.[3][4]

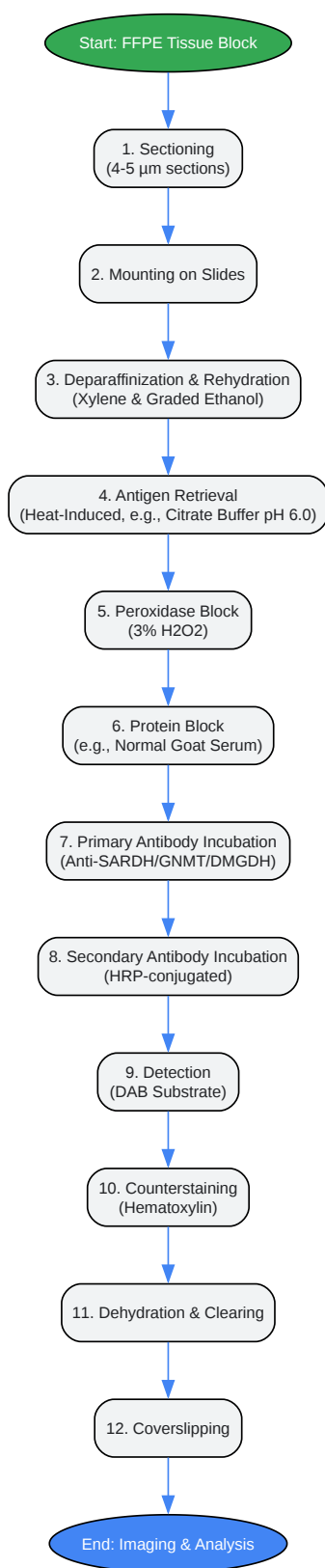
Immunohistochemistry (IHC) is a powerful technique for visualizing the in-situ expression and localization of these enzymes within formalin-fixed, paraffin-embedded (FFPE) tissues. This document provides detailed protocols for IHC staining of DMGDH, SARDH, and GNMT, summarizes their expression profiles in various tissues, and presents the metabolic pathway and experimental workflows.

Sarcosine Metabolism Pathway

The enzymatic reactions governing the core **sarcosine** metabolic pathway are illustrated below. DMGDH and SARDH are located in the mitochondria, while GNMT is a cytosolic

enzyme.[1][5]





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References

- 1. DMGDH protein expression summary - The Human Protein Atlas [proteinatlas.org]
- 2. Tissue expression of GNMT - Summary - The Human Protein Atlas [proteinatlas.org]
- 3. Sarcosine dehydrogenase as an immune infiltration-associated biomarker for the prognosis of hepatocellular carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Expression of GNMT in cancer - Summary - The Human Protein Atlas [proteinatlas.org]
- 5. GNMT protein expression summary - The Human Protein Atlas [proteinatlas.org]
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